

A Technical Guide to Catechol Violet (CAS No. 115-41-3)

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Catechol Violet (CAS No. 115-41-3), a triphenylmethane dye, is a versatile chemical compound widely utilized in analytical chemistry.[1] Its primary applications lie in its function as a sensitive pH indicator and as a metallochromic indicator for complexometric titrations and spectrophotometric analysis of various metal ions. This technical guide provides an in-depth overview of the physicochemical properties, mechanisms of action, experimental protocols, and safety information for Catechol Violet, serving as a comprehensive resource for laboratory professionals.

Physicochemical Properties

Catechol Violet, also known as Pyrocatecholsulfonphthalein, is a red-brown crystalline powder.[2] Its fundamental properties are summarized below, highlighting its suitability for aqueous applications and analytical methodologies.



Property	Value	Reference
CAS Number	115-41-3	[3]
Molecular Formula	C19H14O7S	[1][2][3]
Molecular Weight	386.38 g/mol	[1][2][3]
Melting Point	185 °C (decomposes)	[2][3]
Appearance	Red-brown crystalline powder	[2]
Solubility	Soluble in water, ethanol, ethylene glycol	[2][3][4]
Insolubility	Insoluble in non-polar solvents (e.g., benzene, xylene)	[2]
IUPAC Name	4-[3-(3,4-dihydroxyphenyl)-1,1-dioxo-2,1 λ^6 -benzoxathiol-3-yl]benzene-1,2-diol	[1]

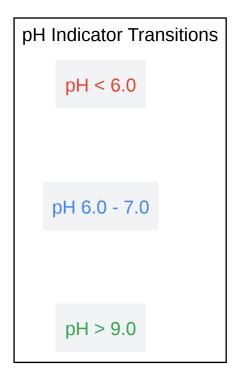
Mechanism of Action

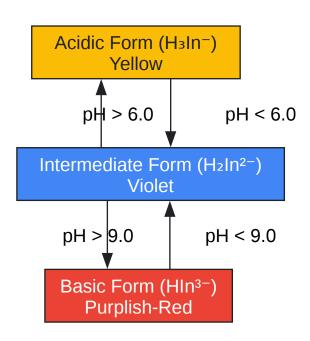
Catechol Violet's utility stems from two primary chemical behaviors: its response to changes in pH and its ability to form colored complexes with metal ions.

pH Indicator Mechanism

The molecule's structure contains hydroxyl (-OH) groups that can be protonated or deprotonated depending on the hydrogen ion concentration of the solution. This structural change alters the molecule's electronic conjugation, resulting in a distinct color change. The sequential deprotonation events allow it to be used as a multi-range pH indicator.







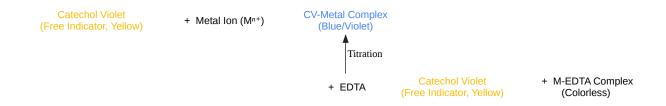
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Catechol Violet pH-dependent color transitions.

Metallochromic Indicator Mechanism

Catechol Violet acts as a chelating agent.[5] The two adjacent hydroxyl groups on its catechol moieties form stable, colored complexes with a wide range of metal ions. In a typical complexometric titration, the free indicator has one color. When it chelates with metal ions present in the analyte, it forms a complex with a different, distinct color (typically blue or blueviolet).[6][7] During titration with a stronger chelating agent like EDTA, the metal ions are progressively sequestered from the indicator, causing the solution to revert to the color of the free indicator at the endpoint.





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General mechanism of metal chelation by Catechol Violet.

Applications & Experimental Protocols

Catechol Violet is a proven reagent in both qualitative and quantitative analysis.

Complexometric Titrations

It is widely employed for the determination of metals that form stable complexes in acidic to neutral solutions.

Metal Ion	Typical Titration pH	Endpoint Color Change
Bismuth (Bi ³⁺)	1.5 - 2.0	Blue/Violet to Yellow
Thorium (Th ⁴⁺)	~3.0	Blue to Yellow
Aluminum (Al ³⁺)	~6.0	Blue to Yellow
Copper (Cu ²⁺)	~6.0	Blue to Yellow
Zinc (Zn ²⁺)	4.0 - 7.0	Blue to Yellow

This protocol is adapted from established methods for determining bismuth content in various samples.[8][9]

• Sample Preparation: Accurately weigh a sample containing 25-35 mg of Bismuth and transfer it to a 250 mL Erlenmeyer flask.

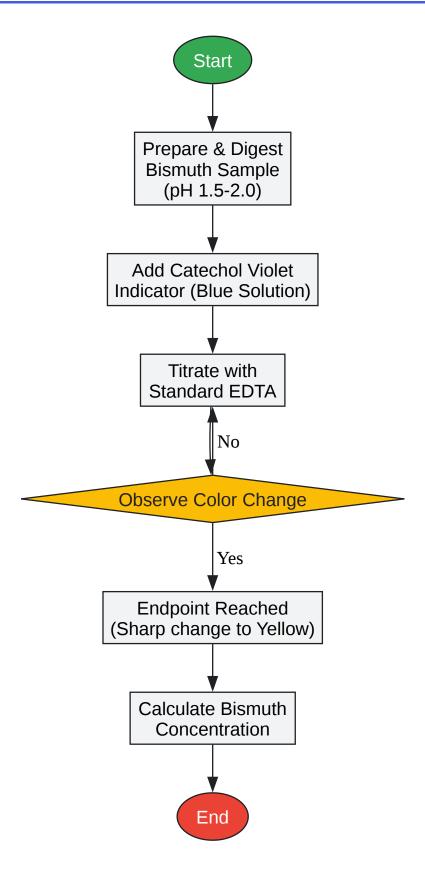
Foundational & Exploratory





- Digestion: Add 10.0 mL of 0.5 M nitric acid. For certain matrices, gently boil the solution for 5-10 minutes to ensure complete dissolution and release of Bi³⁺ ions.[8] Cool the solution to room temperature.
- Dilution: Dilute the sample with approximately 90 mL of deionized water. The final pH of the solution should be approximately 1.5 to 1.6.[8][9]
- Indicator Addition: Add 3-5 drops of a 0.1% aqueous Catechol Violet indicator solution. The solution should turn a distinct blue or blue-violet color.
- Titration: Titrate the sample with a standardized 0.01 M EDTA solution. Swirl the flask continuously.
- Endpoint Determination: The endpoint is reached when the solution color sharply changes from blue/violet to a clear yellow.[8] The yellow color should persist for at least 5 minutes.
- Calculation: Calculate the concentration of Bismuth based on the volume of EDTA titrant used.





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Workflow for complexometric titration of Bismuth.



Spectrophotometric Analysis

The formation of intensely colored metal-**Catechol Violet** complexes allows for the quantitative determination of trace metals.

This method is based on the formation of a blue-colored complex between aluminum and Catechol Violet.[10]

- Sample Preparation: Pipette a sample aliquot (e.g., 30 mL) containing up to 0.3 mg/L of aluminum into a 50 mL volumetric flask.
- Interference Masking (if necessary): To overcome interference from iron, add 1 mL of a hydroxylammonium chloride/1,10-phenanthroline reagent to chelate Fe(II).
- Buffer Addition: Add a suitable buffer solution (e.g., hexamethylenetetramine) to adjust the pH to approximately 6.0.
- Color Development: Add 1 mL of **Catechol Violet** solution and mix thoroughly. Allow the solution to stand for a specified time (e.g., 15 minutes) for full color development.
- Measurement: Dilute the solution to the 50 mL mark with deionized water. Measure the absorbance of the solution at 585 nm using a spectrophotometer against a reagent blank.
 [10]
- Quantification: Determine the aluminum concentration by comparing the absorbance to a calibration curve prepared from standard aluminum solutions. The calibration should be linear up to at least 0.3 mg/L.[10]

Synthesis and Purification

Catechol Violet is commercially available, but its synthesis can be achieved in a laboratory setting. A common method involves the reaction of catechol with o-sulfobenzoic acid anhydride (o-methylbenzenesulfonic anhydride) in a non-polar solvent like toluene.[11]

General Synthesis Steps:[11]

Catechol is dissolved in toluene.



- Dried o-sulfobenzoic acid anhydride is added to the solution.
- The mixture is heated under reflux at 95-105 °C for several hours.
- The reaction is cooled, and the product is precipitated and washed, often with ether.
- The final product is filtered and dried at a moderate temperature (~50 °C).

Purification of the crude product can be achieved by recrystallization from appropriate solvents.

Safety and Handling

While not acutely toxic, **Catechol Violet** is classified as an irritant. Adherence to standard laboratory safety protocols is mandatory.



Hazard Information	Precautionary Measures
GHS Classification	Skin Irritation (Category 2), Serious Eye Irritation (Category 2/2A), May cause respiratory irritation.[1][12]
Signal Word	Warning[12]
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.[12]
Personal Protective Equipment (PPE)	Wear protective gloves, chemical safety goggles, and a lab coat.[13] Use in a well-ventilated area or under a fume hood.
Handling	Avoid contact with skin and eyes.[2] Avoid breathing dust. Wash hands thoroughly after handling.
Storage	Store in a cool, dry, well-ventilated place in a tightly sealed container.[12][13] Incompatible with strong oxidizing agents.[2][13][14]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If irritation persists, get medical attention.[12][14]
First Aid (Skin)	Wash off immediately with plenty of soap and water. If skin irritation occurs, get medical advice.[14]

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